



# Application of Andrastin C in Drug Discovery Screening

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Compound of Interest		
Compound Name:	Andrastin C	
Cat. No.:	B11939331	Get Quote

### Introduction

Andrastin C is a fungal metabolite isolated from Penicillium species that has garnered significant interest in the field of drug discovery.[1][2] Structurally a meroterpenoid, Andrastin C's primary mechanism of action is the inhibition of protein farnesyltransferase (FTase).[1][3] This enzyme plays a crucial role in the post-translational modification of various cellular proteins, most notably the Ras family of small GTPases.[3][4] Dysregulation of the Ras signaling pathway is a hallmark of many human cancers, making FTase a compelling target for anticancer drug development.[4][5][6] Furthermore, emerging evidence suggests that andrastins can inhibit the function of P-glycoprotein (P-gp), a key transporter involved in multidrug resistance (MDR) in cancer cells. This dual activity positions Andrastin C as a valuable tool for both primary anticancer screening and for studies aimed at overcoming therapeutic resistance.

These application notes provide detailed protocols for utilizing **Andrastin C** in common drug discovery screening assays, including farnesyltransferase inhibition, cytotoxicity against cancer cell lines, and reversal of multidrug resistance.

### **Quantitative Data Summary**

The inhibitory activity of **Andrastin C** and its analogs against protein farnesyltransferase has been quantified, along with its cytotoxic effects against various cancer cell lines.



Compound	Target/Cell Line	IC50 (μM)	Reference
Andrastin C	Protein Farnesyltransferase	13.3	[1][2][3]
Andrastin A	Protein Farnesyltransferase	24.9	[1][2][3]
Andrastin B	Protein Farnesyltransferase	47.1	[1][2][3]

### **Signaling Pathway**

The primary signaling pathway affected by **Andrastin C** is the Ras-MAPK pathway. Farnesyltransferase is essential for the farnesylation of Ras proteins, a critical step for their localization to the plasma membrane and subsequent activation. By inhibiting FTase, **Andrastin C** prevents Ras activation and downstream signaling cascades that promote cell proliferation, survival, and differentiation.



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Caption: Ras Signaling Pathway Inhibition by Andrastin C.

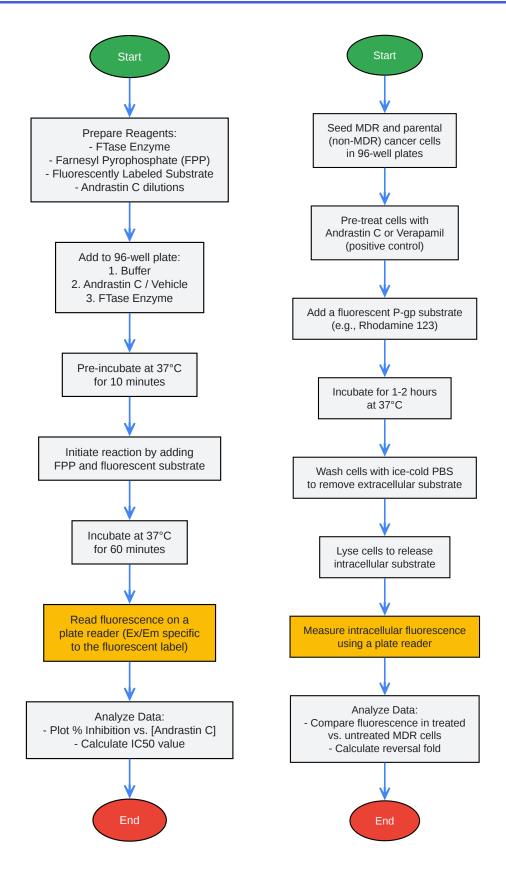




# Experimental Protocols Farnesyltransferase Inhibition Assay (In Vitro)

This protocol describes a fluorescence-based assay to determine the in vitro inhibitory activity of **Andrastin C** on farnesyltransferase.





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